Application Note: Synthesis and Handling of 2-Fluoro-N-methyl-N-nitrosoaniline

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Compound of Interest

Compound Name:	*2-fluoro-N-methyl-N-nitrosoaniline*
Cat. No.:	*B13491720*

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Executive Summary & Safety Directive

2-Fluoro-N-methyl-N-nitrosoaniline (CAS: N/A for specific isomer, analog to N-nitrosomethylaniline CAS 614-00-6) is a member of the N-nitrosamine class. These compounds are frequently utilized in metabolic stability studies, as mechanistic probes in chemical carcinogenesis, and as intermediates in the generation of diazonium species.

⚠️ CRITICAL SAFETY WARNING:

- Carcinogenicity:N-Nitrosamines are potent genotoxic carcinogens. This procedure must be performed exclusively within a certified chemical fume hood.
- Permeation: These compounds can penetrate standard nitrile gloves. Double-gloving (Silver Shield/4H under nitrile) is recommended.
- Decomposition:N-Nitroso compounds are thermally labile and photosensitive. Avoid direct light and high temperatures to prevent uncontrolled decomposition or denitrosation.

Reaction Mechanism & Rationale

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The synthesis proceeds via the electrophilic nitrosation of the secondary amine, 2-fluoro-N-methylaniline.

- Generation of Electrophile: Sodium nitrite reacts with hydrochloric acid to form nitrous acid (
  ), which dehydrates to form the nitrosonium ion (
) or nitroso-hydrochloric species (
  ), the active electrophiles.
- Nucleophilic Attack: The lone pair of the secondary amine attacks the nitrosonium ion.
- Deprotonation: Loss of a proton yields the neutral N-nitroso product.

Why this route? We utilize an aqueous acid/organic biphasic system or a homogeneous aqueous acid method. The biphasic approach allows the neutral product to partition into the organic phase immediately, minimizing side reactions and simplifying isolation.

Experimental Protocol

Materials & Stoichiometry

Component	Role	Equivalents	Notes
2-Fluoro-N-methylaniline	Substrate	1.0 eq	Liquid; Purity >98%
Sodium Nitrite ( )	Reagent	1.2 - 1.5 eq	Dissolved in min. volume
Hydrochloric Acid (conc.)	Catalyst/Solvent	2.5 - 3.0 eq	Diluted to ~4M
Urea / Sulfamic Acid	Quencher	0.1 eq	Scavenges excess
Dichloromethane (DCM)	Solvent	N/A	Extraction solvent

Step-by-Step Procedure

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Step 1: Preparation of the Amine Salt

- Charge a 3-neck round-bottom flask equipped with a magnetic stir bar, internal thermometer, and dropping funnel.
- Add 2-fluoro-N-methylaniline (10 mmol) and water (10 mL).
- Cool the mixture to 0–5 °C using an ice/salt bath.
- Slowly add Hydrochloric Acid (4M, ~7.5 mL) dropwise. Ensure the internal temperature does not exceed 10 °C. Rationale: Exotherms can degrade the amine or lead to diazonium byproducts if primary amines are present as impurities.

Step 2: Nitrosation (The Critical Step)

- Dissolve Sodium Nitrite (12-15 mmol) in a minimal amount of water (approx. 5 mL).
- Add the nitrite solution dropwise to the amine hydrochloride solution over 20–30 minutes.
  - Process Control: Maintain temperature < 5 °C.
  - Observation: The solution may develop a yellow/orange oil separation (the product).
- After addition, stir vigorously at 0–5 °C for 1 hour, then allow to warm to room temperature over 30 minutes.

Step 3: Quenching & Workup

- Test for excess nitrous acid using starch-iodide paper (turns blue/black instantly).
- Add Urea or Sulfamic acid in small portions until the starch-iodide test is negative. Rationale: Prevents reformation of NO gases during workup.
- Extract the reaction mixture with Dichloromethane (DCM) (

  mL).
- Combine organic layers and wash with:

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- 1x Water (to remove acid)
- 1x Saturated

  (to neutralize traces of acid)
- 1x Brine

- Dry over anhydrous

  and filter.

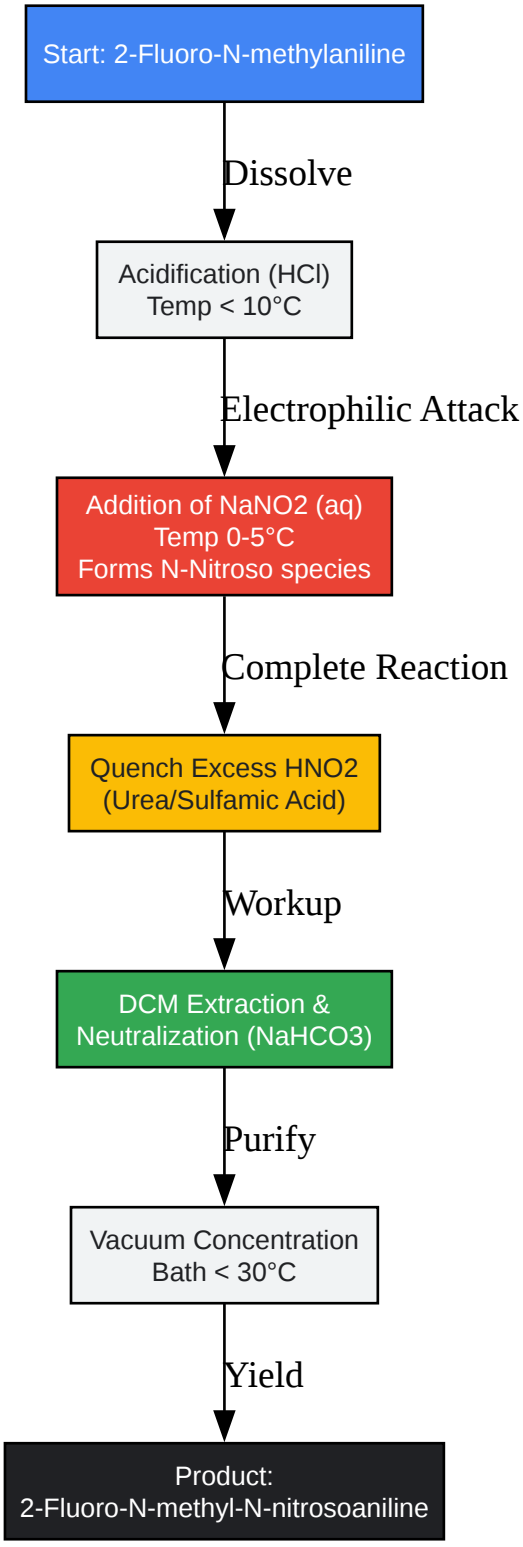
Step 4: Isolation

- Concentrate the filtrate under reduced pressure (Rotary Evaporator) at a bath temperature < 30 °C.
  - Warning: Do not overheat.[1][2] N-nitroso compounds can be unstable.[3]
- Product Characterization: The product is typically a yellow to orange oil. Purity can be assessed via TLC (silica, Hexane/EtOAc) or NMR.

Visualization of Workflow

The following diagram illustrates the critical control points in the nitrosation workflow.

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Figure 1: Critical Process Parameters (CPP) for the synthesis of N-nitrosoanilines.

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Quality Control & Validation

To ensure the integrity of the protocol ("Trustworthiness"), the following analytical checkpoints must be met:

- 1H NMR (CDCl3): The N-methyl group in N-nitroso compounds typically displays rotational isomerism (syn/anti), often appearing as two distinct singlets or a broadened peak shifted downfield (approx. 3.0 - 3.5 ppm) compared to the amine precursor.
- IR Spectroscopy: Look for the characteristic N=O stretch, typically strong, in the 1450–1500 cm^{-1} region.
- Storage: Store at -20 °C in amber vials under inert gas (Argon/Nitrogen).

References

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- To cite this document: BenchChem. [Application Note: Synthesis and Handling of 2-Fluoro-N-methyl-N-nitrosoaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13491720/docs#application-note-synthesis-and-handling-of-2-fluoro-n-methyl-n-nitrosoaniline]

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